

4-Methyl-3-nitroanisole melting point and boiling point

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Compound of Interest

Compound Name: 4-Methyl-3-nitroanisole

Cat. No.: B024320

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An In-depth Technical Guide to the Physical Properties of 4-Methyl-3-nitroanisole

This technical guide provides a comprehensive overview of the key physical properties of **4-Methyl-3-nitroanisole**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in drug development who may utilize this compound in organic synthesis. **4-Methyl-3-nitroanisole** serves as a valuable starting material and standard in various chemical syntheses, including for acetylcholinesterase inhibitors and in the generation of antibody catalysts.

Physicochemical Data of 4-Methyl-3-nitroanisole

The fundamental physical constants of **4-Methyl-3-nitroanisole** are critical for its handling, characterization, and application in experimental settings. The following table summarizes these properties as established in the scientific literature.

Property	Value	Reference
CAS Number	17484-36-5	[1][2]
Molecular Formula	C8H9NO3	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
Melting Point	17 °C	[1]
Boiling Point	266-267 °C	[1]
Density	1.207 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.552	[1]

Experimental Determination of Physical Properties

The referenced "literature" values for the melting and boiling points of **4-Methyl-3-nitroanisole** are determined through standardized experimental protocols. Below are detailed methodologies typical for such characterizations.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Capillary tube melting point apparatus (e.g., Mel-Temp or similar digital device)
- Mortar and pestle
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated) or digital temperature probe

Procedure:

- Sample Preparation: A small, dry sample of **4-Methyl-3-nitroanisole** is finely ground into a powder using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm in height is achieved.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer or temperature probe.
- **Heating and Observation:** The sample is heated at a controlled rate. A rapid heating rate is used initially to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this temperature range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Distillation apparatus (including a heating mantle, boiling flask, condenser, and collection flask) or a Thiele tube setup for micro-scale determination.
- Boiling chips or a magnetic stirrer
- Thermometer (calibrated)
- Small test tube and capillary tube (for micro method)

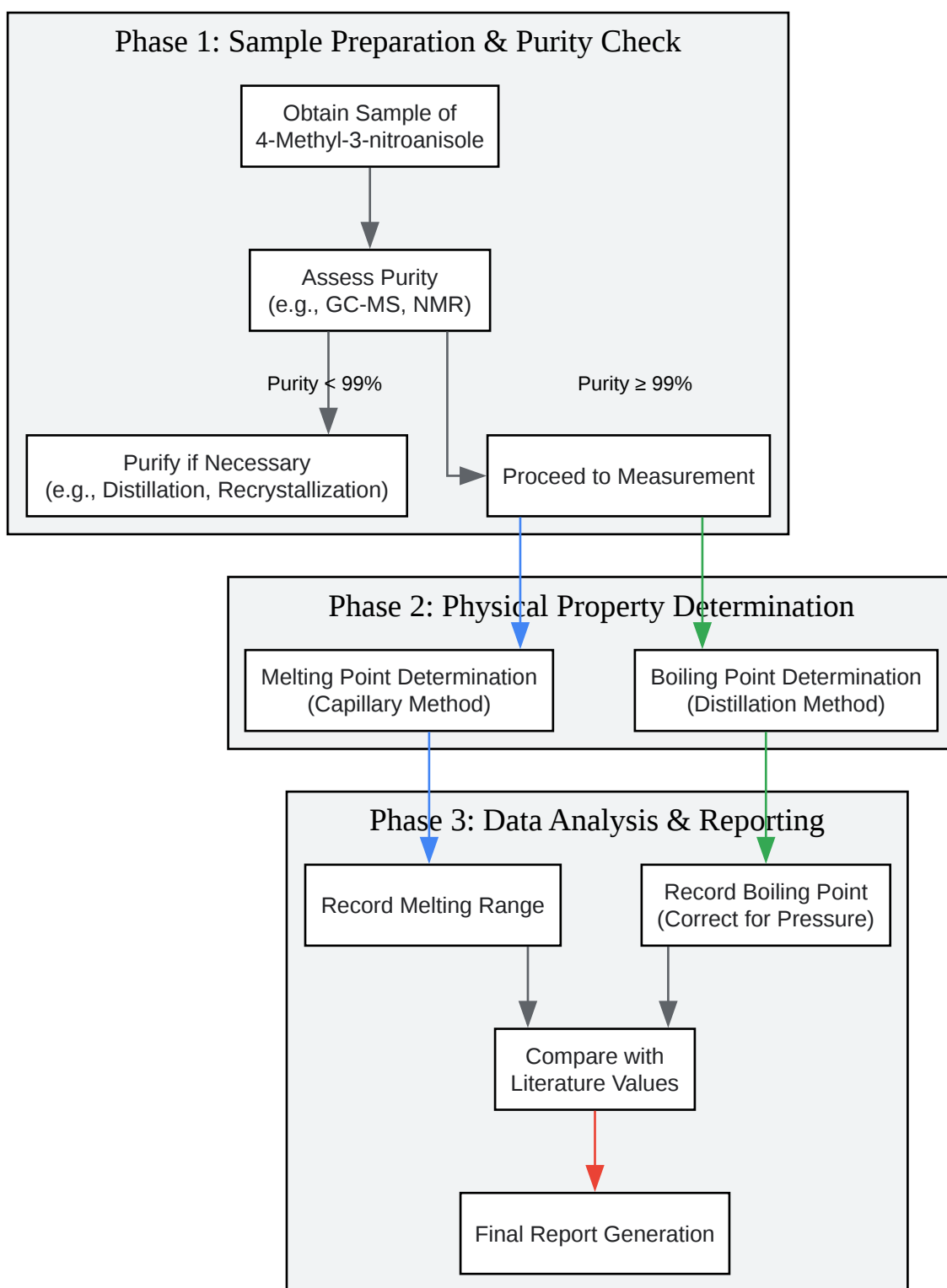
Procedure (Distillation Method):

- **Apparatus Setup:** A small volume (e.g., 25-50 mL) of **4-Methyl-3-nitroanisole** is placed in a round-bottom boiling flask with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated gently using a heating mantle.

- **Temperature Measurement:** A thermometer is positioned in the distillation head such that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid.
- **Observation and Data Recording:** As the liquid boils, the vapor rises, and its temperature is recorded. The boiling point is the stable temperature observed on the thermometer during a steady distillation. This temperature should be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).

Workflow Visualization

The logical flow for determining the physical properties of a chemical compound like **4-Methyl-3-nitroanisole** can be visualized as follows:



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Caption: Workflow for the experimental determination of melting and boiling points.

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References

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- 2. 4-Methyl-3-nitroanisole | C₈H₉NO₃ | CID 87137 - PubChem [pubchem.ncbi.nlm.nih.gov]
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